

# Personal protective equipment for handling 4,4-Dimethoxy-2-butanone

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## Compound of Interest

Compound Name: 4,4-Dimethoxy-2-butanone

Cat. No.: B155242

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## Standard Operating Procedure: Handling 4,4-Dimethoxy-2-butanone

This document provides essential safety and logistical information for the handling and disposal of **4,4-Dimethoxy-2-butanone** (CAS No. 5436-21-5). All personnel must adhere to these protocols to minimize risk and ensure a safe laboratory environment.

## Hazard Identification and Physical Properties

**4,4-Dimethoxy-2-butanone** is a flammable liquid and vapor.[1][2] It may cause irritation to the skin, eyes, and respiratory tract.[3][4] Ingestion has been shown to cause somnolence and convulsions in animal studies.[4][5]

| Property          | Value   | Source |
|-------------------|---|--------|
| Molecular Formula | C <sub>6</sub> H <sub>12</sub> O <sub>3</sub> | [1][6] |
| Molecular Weight  | 132.16 g/mol                                  | [1][5] |
| Appearance        | Clear colorless to yellow liquid              | [3][6] |
| Boiling Point     | ~172-178 °C at 760 mmHg                       | [1][5] |
| Flash Point       | 57 °C (134.6 °F) - closed cup                 | [1]    |
| Density           | ~0.996 g/mL at 25 °C                          | [1][6] |

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **4,4-Dimethoxy-2-butanone**. All PPE should be inspected for integrity before each use.

| PPE Category             | Item   | Specifications   | Purpose   |
|--------------------------|--|--|---|
| Eye & Face               | Safety Goggles   | Chemical splash goggles are required.  | Protects eyes from splashes and airborne droplets. <a href="#">[1]</a>      |
| Face Shield              | To be worn with goggles when a significant splash risk exists. | Provides full-face protection from splashes. <a href="#">[1]</a> <a href="#">[7]</a>   |   |
| Hand Protection          | Chemical-Resistant Gloves                                      | Wear protective gloves. Nitrile or neoprene are suitable.  | Prevents direct skin contact with the chemical. <a href="#">[1]</a>         |
| Body Protection          | Laboratory Coat  | A standard full-length lab coat is required.   | Protects skin and personal clothing from contamination. <a href="#">[1]</a> |
| Chemical-Resistant Apron | Recommended when handling larger quantities.                   | Provides an additional layer of protection against splashes. <a href="#">[7]</a>   |   |
| Respiratory              | Respirator   | Use a suitable respirator, such as a dust mask type N95 (US), if ventilation is inadequate or when handling in a way that generates aerosols or mists. <a href="#">[1]</a> | Prevents inhalation of vapors, mists, or aerosols. <a href="#">[1]</a>      |

## Operational and Handling Plan

Engineering Controls:

- Always handle this chemical in a well-ventilated area.<sup>[1]</sup> Use only in areas with appropriate exhaust ventilation, such as a chemical fume hood.<sup>[1]</sup>
- Ensure a safety shower and an eye wash station are readily accessible and operational.<sup>[1]</sup>
- Use explosion-proof electrical, ventilating, and lighting equipment.<sup>[1][2]</sup>

#### Safe Handling Protocol:

- Preparation: Assemble all necessary equipment and materials before beginning work.
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge, which can be an ignition source.<sup>[1][2]</sup>
- Tool Selection: Use only non-sparking tools.<sup>[1][2]</sup>
- Avoid Contact: Avoid all contact with skin and eyes and prevent inhalation of vapor or mist.<sup>[1][2]</sup>
- Ignition Sources: Keep the chemical away from all sources of ignition, including heat, sparks, open flames, and hot surfaces. "No smoking" policies must be strictly enforced in the handling area.<sup>[1][2]</sup>

#### Storage Plan:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.<sup>[1][2]</sup>
- Keep in a designated flammables area away from heat and ignition sources.<sup>[2][8]</sup>
- Store away from incompatible materials such as strong acids, alkalis, and strong oxidizing or reducing agents.<sup>[1]</sup>

## Spill and Disposal Plan

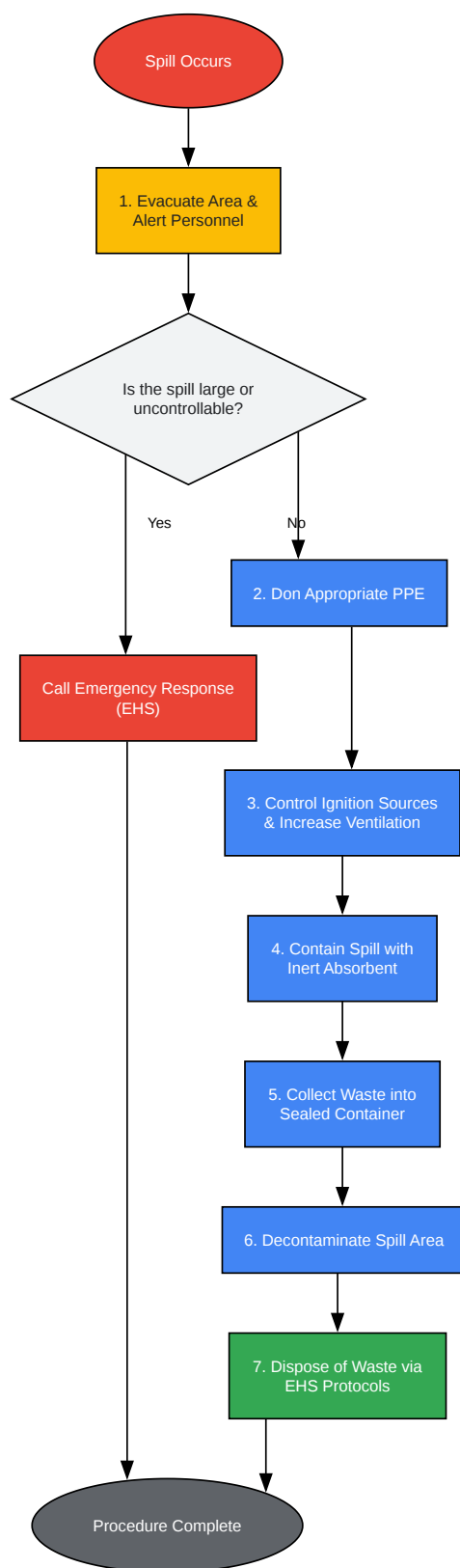
#### Spill Response Protocol:

- Evacuate: Evacuate non-essential personnel from the immediate area.

- Ventilate: Ensure adequate ventilation.
- Ignition Sources: Remove all sources of ignition.[2]
- Containment: Prevent further leakage or spillage if it is safe to do so. Keep the product away from drains and water courses.[1]
- Absorption: For small spills, absorb the liquid with a non-combustible, inert absorbent material (e.g., sand, diatomite, universal binders).[1][2]
- Collection: Collect the absorbed material and contaminated soil into a suitable, sealed container for disposal.[2]
- Decontamination: Clean the spill area thoroughly. Surfaces can be decontaminated by scrubbing with alcohol.[1]

#### Waste Disposal Plan:

- Liquid Waste: Collect all waste solutions containing **4,4-Dimethoxy-2-butanone** in a designated, clearly labeled, and sealed hazardous waste container.
- Contaminated Materials: Dispose of contaminated gloves, absorbent materials, and other PPE as hazardous waste in sealed containers.
- Regulations: All chemical waste must be disposed of in accordance with local, state, and federal regulations.[1][9] Do not pour waste down the drain.[1][8]



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Caption: Workflow for responding to a **4,4-Dimethoxy-2-butanone** spill.

## First-Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][2]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Call a physician.[1][2]
- Inhalation: Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Avoid mouth-to-mouth resuscitation. Get medical attention.[1][2]
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention.[1][2]

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